

Operational Guide: Safe Disposal of (2-Chlorophenyl)aminoacetic Acid[1]

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Compound of Interest

Compound Name: [(2-Chlorophenyl)amino]
(oxo)acetic acid

CAS No.: 77901-50-9

Cat. No.: B2375143

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Executive Summary & Chemical Identification

acetic acid (Synonyms: N-(2-Chlorophenyl)oxamic acid; 2-((2-Chlorophenyl)amino)-2-oxoacetic acid) is a halogenated organic acid used primarily as an intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and heterocyclic compounds.[1][2]

Effective disposal requires strict adherence to Halogenated Waste protocols. Unlike simple mineral acids, this compound cannot be neutralized and sewerred due to the stability of the chlorinated aromatic ring and its potential for aquatic toxicity.[3]

Parameter	Data
CAS Number	77901-50-9
Molecular Formula	C ₈ H ₆ ClNO ₃
Molecular Weight	199.59 g/mol
Physical State	Solid (White to off-white powder)
Acidity (pKa)	~3.0 (Carboxylic acid moiety)
Primary Hazards	Skin/Eye Irritant (H315, H319), STOT SE (H335), Aquatic Toxicity
RCRA Status	Characteristic Hazardous Waste (Not specifically P/U listed, but toxic/halogenated)

Hazard Analysis & Disposal Logic

To ensure scientific integrity in our disposal process, we must understand the causality behind the safety rules.[\[3\]](#)

The Halogen Factor

The presence of the chlorine atom on the phenyl ring dictates the disposal path.

- Why not drain dispose? Even if neutralized to a water-soluble salt (e.g., sodium 2-chlorophenyloxamate), the chlorinated aromatic core resists biodegradation in municipal water treatment systems, posing bioaccumulation risks.[\[1\]](#)[\[3\]](#)
- Why segregate? Incineration of chlorinated compounds generates Hydrogen Chloride (HCl) gas. This requires incinerators equipped with specific acid-gas scrubbers.[\[1\]](#) Mixing this waste with non-halogenated solvents (like Acetone or Methanol) forces the entire volume to be treated as halogenated, exponentially increasing disposal costs.[\[3\]](#)

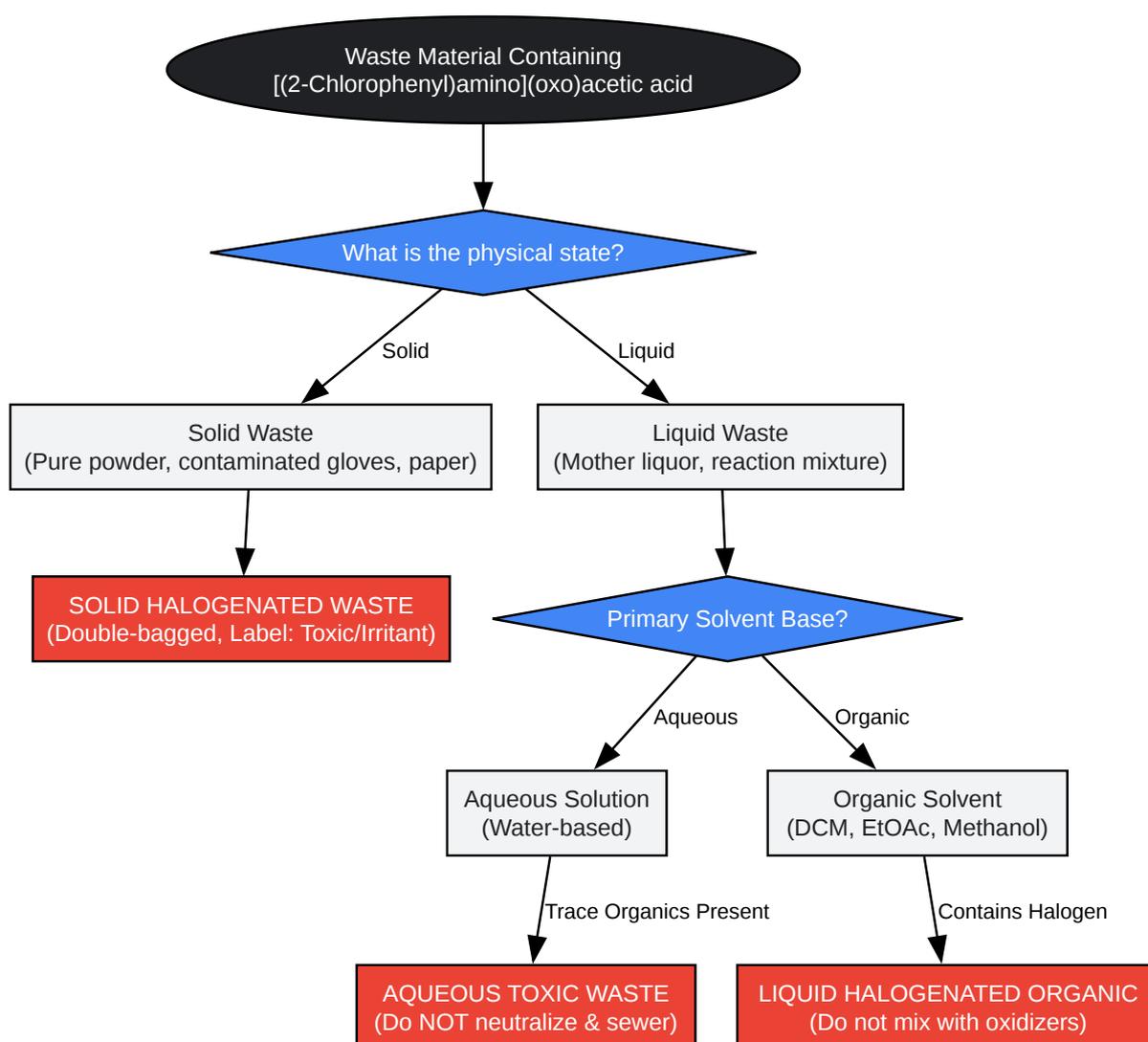
Thermal Decomposition Risks

In the event of improper incineration or fire, this compound decomposes to release:

- Hydrogen Chloride (HCl): Corrosive, toxic gas.[3]
- Nitrogen Oxides (NOx): Respiratory irritants.
- Carbon Monoxide (CO): Asphyxiant.

Waste Classification Decision Tree

The following logic gate ensures the material ends up in the correct regulatory drum.



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Figure 1: Decision logic for segregating acetic acid waste streams.[1]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance & Debris)

Applicability: Expired pure chemicals, weighing boats, contaminated PPE, filter paper.[3]

- Containment: Place the solid material into a clear polyethylene bag.
- Labeling: Attach a hazardous waste tag immediately.
 - Constituents: "acetic acid" (Do not use abbreviations).[1]
 - Hazard Checkboxes: Check "Toxic" and "Irritant".
- Secondary Containment: Place the sealed bag into the laboratory's designated Solid Halogenated Waste drum (often a wide-mouth HDPE drum).
- Verification: Ensure the drum lid is sealed to prevent moisture entry, which could cause hydrolysis or clumping.

Protocol B: Liquid Waste (Reaction Mixtures)

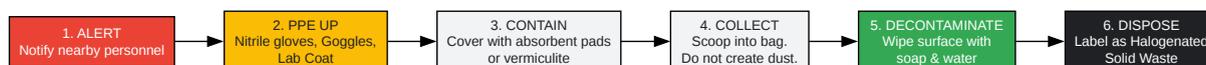
Applicability: Mother liquors from synthesis, HPLC waste.[3]

- Compatibility Check:
 - Ensure the receiving waste container does NOT contain strong bases (e.g., NaOH, KOH) or strong oxidizers (e.g., Nitric Acid).[3][4]
 - Reasoning: Mixing an organic acid with a concentrated base in a closed drum is an exothermic reaction that can pressurize and rupture the container.
- Segregation:
 - If dissolved in Dichloromethane (DCM) or Chloroform: Pour into Halogenated Organic Waste.

- If dissolved in Methanol or Ethyl Acetate: Even though the solvent is non-halogenated, the presence of the solute (the chlorophenyl acid) renders the entire mixture Halogenated Waste.
- Transfer:
 - Use a funnel to prevent spills.
 - Leave at least 10% headspace in the container for vapor expansion.
- Rinsing: Triple-rinse the empty reaction vessel with a small volume of acetone/DCM and add the rinsate to the same waste container.

Emergency Response: Spill Contingency

In the event of a benchtop spill, immediate action prevents exposure and contamination spread.[3]



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Figure 2: Immediate response workflow for solid or liquid spills.[1][3]

Critical Note on Decontamination: After removing the bulk solid, wipe the area with a dilute surfactant (soap water).[3] Avoid using bleach (Sodium Hypochlorite) immediately, as mixing bleach with acidic organic residues can theoretically generate hazardous chloramines or chlorine gas, although the risk is lower with this specific acid than with amines.[3]

Compatibility Matrix

Use this table to verify what can and cannot be stored in the same waste carboy.

Waste Stream	Compatibility	Reasoning
Halogenated Solvents (DCM, CHCl ₃)	✔ Compatible	Standard disposal path.[1][3]
Non-Halo Solvents (Acetone, Hexane)	⚠ Technically Safe	Safe chemically, but renders the cheap waste expensive (downgrades to Halogenated). [3]
Aqueous Acids (HCl, H ₂ SO ₄)	✔ Compatible	Acid + Acid is generally stable, but ensure no heat generation. [3]
Aqueous Bases (NaOH, NH ₄ OH)	✘ INCOMPATIBLE	Exothermic neutralization; risk of pressurization/explosion.[3]
Oxidizers (Nitric Acid, Peroxides)	✘ INCOMPATIBLE	Risk of violent oxidation of the organic aromatic ring.[3]
Cyanides / Sulfides	✘ INCOMPATIBLE	Acidic waste releases fatal HCN or H ₂ S gas upon contact.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 974, Oxamic Acid (Analogous Structure). Retrieved from [\[Link\]](#)[1]
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual: Hazardous Waste Identification. Retrieved from [\[Link\]](#)
- American Chemical Society (ACS).Identifying and Evaluating Hazards in Research Laboratories. Retrieved from [\[Link\]](#)[1]

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Sources

- [1. 77901-50-9|2-\(\(2-Chlorophenyl\)amino\)-2-oxoacetic acid|BLD Pharm \[bldpharm.com\]](#)
- [2. CompTox Chemicals Dashboard \[comptox.epa.gov\]](#)
- [3. Waste Code \[rcrainfo.epa.gov\]](#)
- [4. Proper disposal of chemicals - Sciencemadness Wiki \[sciencemadness.org\]](#)
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